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# BMS-191095 hydrochloride solution stability and storage

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Compound of Interest

Compound Name: BMS-191095 hydrochloride

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# Technical Support Center: BMS-191095 Hydrochloride

Welcome to the technical support center for **BMS-191095 hydrochloride**. This resource is designed for researchers, scientists, and drug development professionals to provide guidance on the stability and storage of **BMS-191095 hydrochloride** solutions, along with troubleshooting advice for common experimental issues.

# Frequently Asked Questions (FAQs)

Q1: What is the recommended method for preparing a stock solution of **BMS-191095** hydrochloride?

A1: It is recommended to prepare stock solutions of **BMS-191095 hydrochloride** in dimethyl sulfoxide (DMSO). The solubility in DMSO is 20 mg/mL.[1] For aqueous buffers, it is advisable to first dissolve the compound in a minimal amount of DMSO and then dilute it with the aqueous buffer of choice. Be aware that solubility issues have been reported in aqueous solutions at concentrations above 6 µM.

Q2: What are the recommended storage conditions for solid BMS-191095 hydrochloride?

A2: For long-term storage of solid **BMS-191095 hydrochloride**, it is recommended to store the powder at -20°C for up to 3 years or at 4°C for up to 2 years.[1]



Q3: How should I store stock solutions of BMS-191095 hydrochloride?

A3: Stock solutions should be aliquoted to avoid repeated freeze-thaw cycles. For long-term storage, it is recommended to store stock solutions at -80°C for up to 2 years.[2] For shorter-term storage, -20°C for up to 1 year is also acceptable.[2] Another source suggests storage at -80°C for 6 months or -20°C for 1 month.[1] To ensure the integrity of your experiments, it is advisable to follow the more conservative storage durations.

Q4: Is **BMS-191095** hydrochloride sensitive to light?

A4: While specific photostability data for **BMS-191095 hydrochloride** is not readily available, it is a general best practice in a laboratory setting to protect solutions of organic compounds from light, especially during long-term storage. This can be achieved by using amber vials or by wrapping the container in aluminum foil.

Q5: What is the mechanism of action of BMS-191095?

A5: BMS-191095 is a selective activator of mitochondrial ATP-sensitive potassium (mitoKATP) channels.[2][3][4][5][6][7] The opening of these channels plays a role in cellular protection, particularly in cardiomyocytes, against ischemic injury.

### **Troubleshooting Guide**



Issue	Potential Cause	Recommended Solution
Precipitation observed in aqueous solution	Low aqueous solubility of BMS-191095 hydrochloride.	- Prepare a higher concentration stock solution in DMSO and dilute it further in the aqueous buffer immediately before use Consider using a lower final concentration in your experiment Sonication may help to redissolve small amounts of precipitate, but the solution should be visually inspected before use.
Inconsistent experimental results	- Degradation of the compound due to improper storage Repeated freeze-thaw cycles of the stock solution.	- Ensure that both solid compound and stock solutions are stored at the recommended temperatures Aliquot stock solutions to minimize freeze-thaw cycles Prepare fresh dilutions from a new aliquot for each experiment.
Loss of compound activity over time	Potential degradation of the compound in solution.	- If preparing aqueous solutions for multi-day experiments, it is advisable to conduct a preliminary stability test under your specific experimental conditions For critical experiments, prepare fresh solutions daily.

# **Storage and Stability Data**

Table 1: Recommended Storage Conditions for BMS-191095 Hydrochloride



Form	Storage Temperature	Duration	Source
Solid (Powder)	-20°C	3 years	[1]
4°C	2 years	[1]	
Stock Solution (in solvent)	-80°C	2 years	[2]
-20°C	1 year	[2]	
-80°C	6 months	[1]	_
-20°C	1 month	[1]	_

Table 2: Solubility of BMS-191095 Hydrochloride

Solvent	Concentration	Temperature	Source
DMSO	20 mg/mL	25°C	[1]

## **Experimental Protocols**

Protocol 1: General Procedure for Assessing Solution Stability

This protocol provides a general framework for determining the stability of **BMS-191095 hydrochloride** in a specific solvent or buffer.

- Preparation of Stock Solution: Prepare a stock solution of BMS-191095 hydrochloride in the desired solvent (e.g., DMSO) at a known concentration.
- Preparation of Test Solutions: Dilute the stock solution with the buffer or solvent of interest to the final experimental concentration.
- Time Zero (T=0) Analysis: Immediately analyze an aliquot of the test solution using a suitable analytical method, such as High-Performance Liquid Chromatography (HPLC), to determine the initial concentration and purity.







- Storage of Test Solutions: Store the remaining test solutions under the desired conditions (e.g., room temperature, 4°C, protected from light).
- Time Point Analysis: At predetermined time intervals (e.g., 2, 4, 8, 24, 48 hours), withdraw aliquots of the stored test solutions and analyze them using the same analytical method as in step 3.
- Data Analysis: Compare the concentration and purity of the compound at each time point to the T=0 sample. A significant decrease in concentration or the appearance of new peaks may indicate degradation.

### **Visualizations**



BMS-191095

Activates

Mitochondrial ATP-sensitive
K+ Channel (mitoKATP)

Opens

K+ Influx into
Mitochondrial Matrix

Leads to

Contributes to

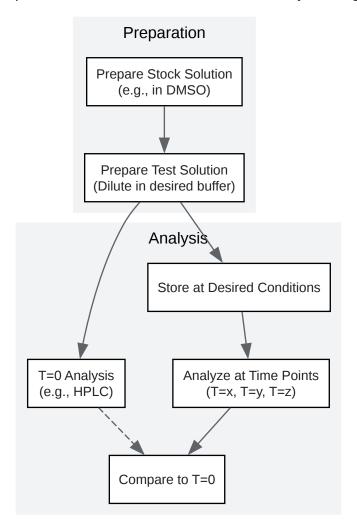
Cellular Protection

(e.g., Cardioprotection)

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